

3-Bromo-7-nitroindazole vs 7-NI potency comparison selectivity

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Compound Focus: 3-Bromo-7-Nitroindazole

CAS No.: 74209-34-0

Cat. No.: S589245

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Compound Comparison at a Glance

The table below summarizes the core differences between these two research compounds.

Property	3-Bromo-7-nitroindazole	7-Nitroindazole (7-NI)
Primary Target	Neuronal Nitric Oxide Synthase (nNOS) [1] [2]	Neuronal Nitric Oxide Synthase (nNOS) [3]
Potency	More potent nNOS inhibitor [3]	Less potent than 3-Bromo-7-nitroindazole [3]
Selectivity	Less selective for nNOS [3]. Also inhibits endothelial NOS (eNOS) and inducible NOS (iNOS) [1].	Selective inhibitor for nNOS [3].

| **Key Research Findings** | - Impairs spatial learning and memory in rats [4].

- Attenuates brain injury in diabetic stroke models [5].
- Inhibits $\alpha 7$ nAChR-mediated suppression of micturition reflex [6]. | - Investigated as a protective agent against excitotoxic nerve damage [3].
- May reduce oxidative stress in neurodegenerative conditions [3]. | | **Typical In Vivo Doses (Rodent Studies)** | 3-30 mg/kg (intraperitoneal) [4] [5] | Information not available in search results. |

Experimental Protocols

Here are detailed methodologies for key experiments citing **3-Bromo-7-nitroindazole**, which you can adapt into troubleshooting guides.

Morris Water Maze (MWM) Protocol for Spatial Learning & Memory [4]

This protocol tests the effect of nNOS inhibition on cognitive function.

- **1. Animal Subjects:** Male rats (e.g., Wistar strain).
- **2. Treatment Regimen:**
 - **Experimental Group:** Administer **3-Bromo-7-nitroindazole** at 20 mg/kg/day via intraperitoneal (i.p.) injection.
 - **Vehicle Control Group:** Administer saline (i.p.) on the same schedule.
 - **Duration:** Treat for 5 days.
- **3. MWM Task:**
 - **Apparatus:** A large circular pool filled with opaque water and a hidden escape platform.
 - **Acquisition Phase:** Over several days, train rats to find the hidden platform using spatial cues. Record latency to find the platform and path length.
 - **Probe Trial:** After training, remove the platform and allow the rat to swim freely. Measure the time spent in the target quadrant where the platform was located, which indicates memory retention.
- **4. Biochemical Analysis:** Post-experiment, analyze hippocampal tissue for Brain-Derived Neurotrophic Factor (BDNF) mRNA expression using methods like RT-PCR.
- **5. Control Measurements:** Monitor and record locomotor activity and blood pressure to rule out non-cognitive effects.

Focal Cerebral Ischemia/Reperfusion (Stroke) Model in Diabetic Rats [5]

This protocol assesses the neuroprotective potential of the compound.

- **1. Animal Model Preparation:**
 - **Inducing Type 2 Diabetes:** Feed rats a high-fat diet and administer a low dose of Streptozotocin (e.g., 35 mg/kg).

- **Focal Cerebral Ischemia:** Anesthetize diabetic rats and induce ischemia by occluding the Middle Cerebral Artery (MCAO) for 2 hours.
- **Reperfusion:** Remove the occlusion to allow blood flow for 22 hours.
- **2. Drug Intervention:** Administer **3-Bromo-7-nitroindazole** (e.g., 30 mg/kg, i.p.) at a specified time point before or after ischemia.
- **3. Outcome Measures:**
 - **Functional Assessment:** Evaluate neurological deficits using a standardized scoring system.
 - **Infarct Analysis:** Measure cerebral infarct and edema volumes post-sacrifice.
 - **Molecular Analysis:** Use Western Blotting and Immunohistochemistry to detect and quantify expression of endoplasmic reticulum stress markers (GRP78, CHOP) in the ischemic brain tissue.
 - **Apoptosis Assay:** Perform TUNEL staining to assess DNA fragmentation and cell death in the penumbral region.

Frequently Asked Questions (FAQs)

Q1: Which compound should I use for a more selective inhibition of nNOS?

- **A:** For greater selectivity, **7-Nitroindazole (7-NI)** is the preferred choice. The search results explicitly state that **3-Bromo-7-nitroindazole** is "more potent but less specific" [3]. If your experimental goal requires minimal off-target effects on eNOS or iNOS, 7-NI would be more appropriate.

Q2: The effects of 3-Bromo-7-nitroindazole in my experiment are not as expected. How can I confirm they are mediated by nitric oxide (NO) suppression?

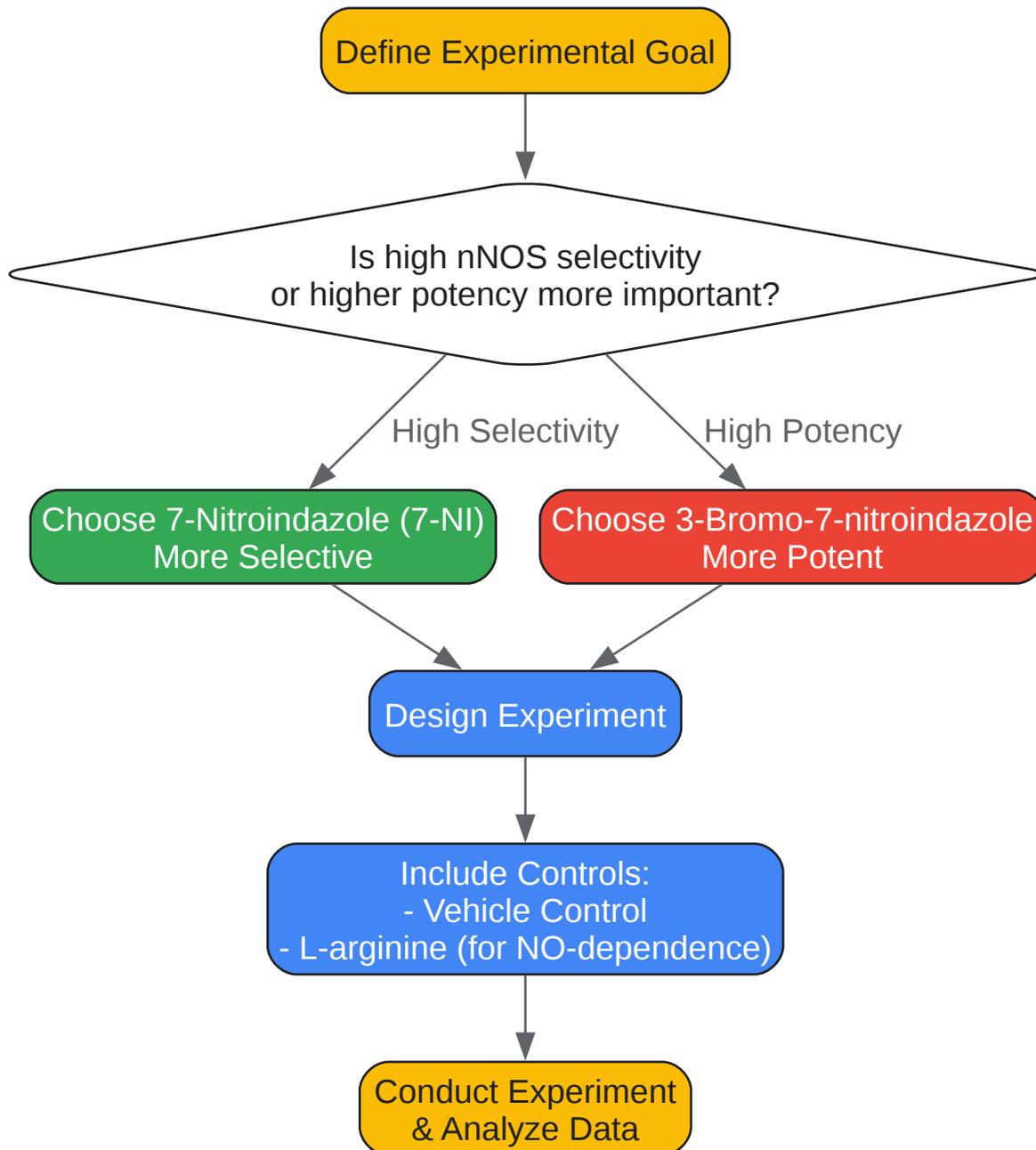
- **A:** You can perform a **reversal experiment** using an NO precursor. As demonstrated in research [4], co-administering **L-arginine** (the substrate for NOS) can reverse the behavioral or physiological effects induced by **3-Bromo-7-nitroindazole**. If L-arginine restores the observed parameters to control levels, it confirms that the effects are NO-dependent.

Q3: What are the common solvents for preparing 3-Bromo-7-nitroindazole, and what is its solubility?

- **A:** According to supplier data [7] [8] [2], **3-Bromo-7-nitroindazole** is insoluble in water. Common solvents and their approximate solubilities are:
 - **DMSO:** ≥45.1 mg/mL [7] (100 mg/mL also reported [2])
 - **Ethanol:** ≥10 mg/mL [7] It is recommended to prepare fresh stock solutions and store them properly, typically at -20°C [2].

Experimental Workflow Diagram

The diagram below outlines the logical flow for designing an experiment with nNOS inhibitors.



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References

1. 3-Bromo-7-Nitroindazole [go.drugbank.com]
2. 3-Bromo-7-nitroindazole | nNOS Inhibitor [medchemexpress.com]
3. 7-Nitroindazole [en.wikipedia.org]
4. The effect of a selective neuronal nitric oxide synthase ... [pubmed.ncbi.nlm.nih.gov]
5. 3-Bromo-7-nitroindazole attenuates brain ischemic injury in ... [pubmed.ncbi.nlm.nih.gov]
6. Potential role of brain nitric oxide in inhibiting $\alpha 7$ nicotinic ... [sciencedirect.com]
7. 3-Bromo-7-nitroindazole - Potent Enzyme Inhibitor [apexbt.com]
8. 3-Bromo-7-nitroindazole | nNOS [tocris.com]

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